

Diethyl perfluoroadipate molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Diethyl perfluoroadipate*

CAS No.: *376-50-1*

Cat. No.: *B1583755*

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An In-depth Technical Guide to the Molecular Structure of **Diethyl Perfluoroadipate**

Abstract

This technical guide provides a comprehensive examination of the molecular structure, properties, and synthesis of **diethyl perfluoroadipate**. Intended for researchers, scientists, and professionals in drug development and materials science, this document moves beyond a simple recitation of facts to offer in-depth analysis grounded in established chemical principles. We will explore the core identity of this fluorinated diester, predict its spectroscopic signatures using fundamental theory, detail a robust synthesis protocol, and discuss its applications. The causality behind experimental design and analytical interpretation is emphasized throughout, reflecting a commitment to scientific integrity and practical, field-proven insights.

Introduction to Perfluorinated Esters

The strategic incorporation of fluorine atoms into organic molecules confers a unique and often powerful set of properties, including enhanced thermal and chemical stability, altered electronic characteristics, and modified biological activity.^[1] Within the broad class of organofluorine compounds, perfluorinated and polyfluorinated esters are of significant interest. These molecules serve as critical building blocks in the synthesis of advanced polymers, lubricants,

and specialty solvents.[1] **Diethyl perfluoroadipate**, a diester of perfluoroadipic acid, exemplifies this class of compounds, serving as a valuable intermediate for creating complex, high-performance fluorinated materials.[1] Understanding its molecular structure is paramount to harnessing its synthetic potential.

Diethyl Perfluoroadipate: Core Molecular Identity

The foundational step in any chemical investigation is to establish the molecule's core identity through its nomenclature, formula, and fundamental physicochemical properties.

Nomenclature and Identifiers

A consistent and unambiguous identification system is crucial for regulatory compliance, literature searches, and clear scientific communication. The key identifiers for **diethyl perfluoroadipate** are summarized below.

Identifier	Value	Source
IUPAC Name	diethyl 2,2,3,3,4,4,5,5-octafluorohexanedioate	[2]
CAS Number	376-50-1	[3]
Molecular Formula	C ₁₀ H ₁₀ F ₈ O ₄	[2][4]
Molecular Weight	346.17 g/mol	[4]
SMILES	CCOC(=O)C(C(C(C(C(=O)OC)C)(F)F)(F)F)(F)F	[2]
InChIKey	UBMQHNSEGKYMTP-UHFFFAOYSA-N	[2]

Molecular Structure Visualization

The structural formula provides a clear representation of atomic connectivity. **Diethyl perfluoroadipate** is characterized by a central six-carbon chain where the four internal carbons (C2 through C5) are fully fluorinated. This perfluorinated core is flanked by two ethyl ester functional groups. The molecule is achiral.[4]

Caption: 2D Molecular Structure of **Diethyl Perfluoroadipate**.

Elucidation of Molecular Structure: A Predictive Spectroscopic Approach

Structural elucidation of a novel or modified compound is a cornerstone of chemical research. While specific experimental data for **diethyl perfluoroadipate** is not publicly available, we can confidently predict its spectroscopic signatures based on its known structure and the fundamental principles of mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) spectroscopy. This predictive analysis serves as a self-validating framework for any future experimental work.

Mass Spectrometry (MS)

Causality: MS measures the mass-to-charge ratio (m/z) of ionized molecules. For **diethyl perfluoroadipate** (346.17 g/mol), high-resolution MS would be used to confirm the elemental composition ($C_{10}H_{10}F_8O_4$). Electron ionization (EI) would likely lead to predictable fragmentation patterns.

- **Molecular Ion (M^+):** A peak at $m/z \approx 346$ would be expected, corresponding to the intact molecule.
- **Key Fragmentation:** The most probable fragmentation would involve the loss of the ethoxy group ($-OCH_2CH_3$), resulting in a prominent peak at $m/z \approx 301$. Subsequent loss of carbon monoxide (CO) could yield a fragment at $m/z \approx 273$. Another common fragmentation pathway for esters is the McLafferty rearrangement, though it is less likely here due to the fluorinated backbone.

Infrared (IR) Spectroscopy

Causality: IR spectroscopy measures the absorption of infrared radiation by specific molecular vibrations, providing a fingerprint of the functional groups present.

- **C=O Stretch (Ester):** A very strong and sharp absorption band is predicted in the region of $1740-1760\text{ cm}^{-1}$. The electron-withdrawing effect of the adjacent perfluorinated chain will shift this peak to a higher frequency compared to its non-fluorinated analog, diethyl adipate.

- C-F Stretch: Multiple strong, complex absorption bands are expected in the fingerprint region, typically between $1100\text{-}1300\text{ cm}^{-1}$, characteristic of C-F bonds.
- C-H Stretch (Alkyl): Weaker absorption bands just below 3000 cm^{-1} , around $2900\text{-}2980\text{ cm}^{-1}$, will correspond to the C-H bonds of the ethyl groups.
- C-O Stretch (Ester): Two distinct bands are predicted for the C-O stretches, typically found between $1000\text{-}1300\text{ cm}^{-1}$, which will likely overlap with the strong C-F signals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR spectroscopy provides detailed information about the chemical environment of specific nuclei (e.g., ^1H , ^{13}C , ^{19}F).

- ^1H NMR: The spectrum will be relatively simple, showing only signals from the two equivalent ethyl groups.
 - $\delta \approx 4.3\text{ ppm}$ (quartet, 4H): This signal corresponds to the four methylene protons ($-\text{OCH}_2\text{CH}_3$). It appears as a quartet due to coupling with the three adjacent methyl protons ($n+1$ rule, $3+1=4$). The downfield shift is caused by the deshielding effect of the adjacent oxygen atom.
 - $\delta \approx 1.3\text{ ppm}$ (triplet, 6H): This signal corresponds to the six methyl protons ($-\text{OCH}_2\text{CH}_3$). It appears as a triplet due to coupling with the two adjacent methylene protons ($n+1$ rule, $2+1=3$).
- ^{13}C NMR: The spectrum will show distinct signals for each unique carbon environment.
 - $\delta \approx 160\text{-}165\text{ ppm}$ (Carbonyl, $\text{C}=\text{O}$): The ester carbonyl carbons will appear significantly downfield.
 - $\delta \approx 105\text{-}120\text{ ppm}$ (Fluorinated Backbone, $-\text{CF}_2-$): The four $-\text{CF}_2-$ carbons will appear as complex multiplets due to strong C-F coupling.
 - $\delta \approx 62\text{ ppm}$ (Methylene, $-\text{OCH}_2-$): The methylene carbons of the ethyl groups.
 - $\delta \approx 14\text{ ppm}$ (Methyl, $-\text{CH}_3$): The terminal methyl carbons of the ethyl groups.

- ^{19}F NMR: This is the most informative technique for this molecule. Due to the symmetry, only two distinct fluorine environments are expected.
 - Signal 1 (C2/C5 Fluorines): The four fluorine atoms on the carbons adjacent to the esters (C2 and C5) will be chemically equivalent. They will appear as a triplet due to coupling with the two neighboring fluorine atoms on C3/C4.
 - Signal 2 (C3/C4 Fluorines): The four fluorine atoms in the center of the chain (C3 and C4) will also be equivalent. They will appear as a triplet due to coupling with the neighboring fluorine atoms on C2/C5.

Synthesis and Mechanistic Considerations

The synthesis of fluorinated esters can be challenging.^[1] A reliable and common method is the direct esterification of the corresponding perfluorinated carboxylic acid.

Primary Synthesis Route: Fischer-Speier Esterification

The most direct and industrially relevant synthesis of **diethyl perfluoroadipate** is the Fischer-Speier esterification of perfluoroadipic acid with an excess of ethanol, using a strong acid catalyst such as sulfuric acid (H_2SO_4).

Mechanism: The reaction proceeds via protonation of the carboxylic acid's carbonyl oxygen by the catalyst, which activates the carbonyl carbon for nucleophilic attack by the alcohol (ethanol). A tetrahedral intermediate is formed, followed by proton transfer and the elimination of a water molecule to yield the ester.

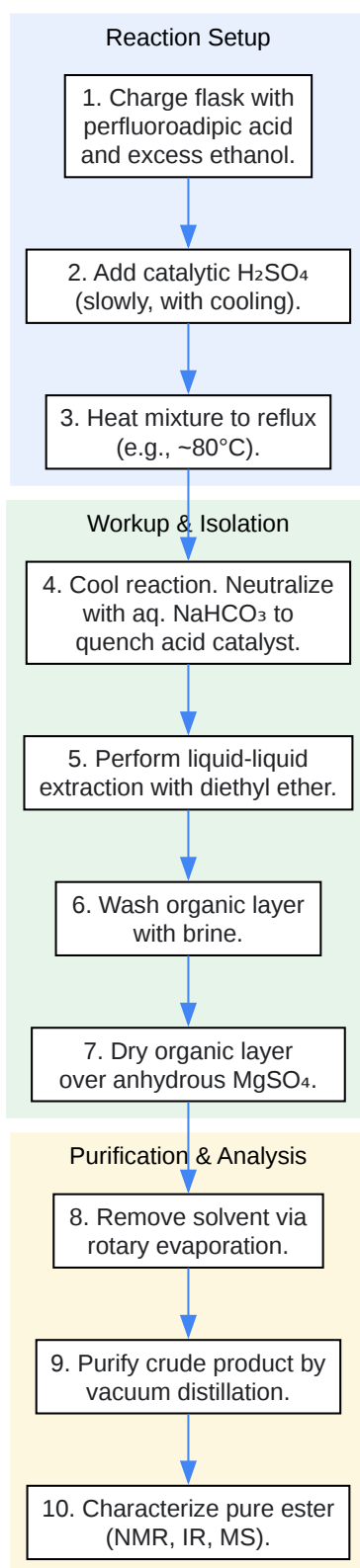
Causality of Experimental Design:

- **Excess Ethanol:** The reaction is an equilibrium. According to Le Châtelier's principle, using one reactant (ethanol) in large excess drives the equilibrium towards the product side, maximizing the yield of the ester.
- **Acid Catalyst:** The catalyst is essential because alcohols are weak nucleophiles and carboxylic acids are weak electrophiles. The acid protonates the carbonyl, making it a much more potent electrophile for the alcohol to attack.^{[5][6]}

- **Removal of Water:** Removing water as it forms (e.g., with a Dean-Stark apparatus) is another method to drive the equilibrium forward, although using excess ethanol is often simpler on a lab scale.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is a self-validating system. The success of each step is confirmed before proceeding, ensuring a reliable outcome.



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Caption: Experimental workflow for the synthesis of **diethyl perfluoroadipate**.

Step-by-Step Methodology:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add perfluoroadipic acid (1.0 eq). Add absolute ethanol (10-20 eq) as the solvent and reactant.
- **Catalyst Addition:** Slowly add concentrated sulfuric acid (0.1 eq) to the stirred mixture, typically in an ice bath to dissipate the heat of dilution.
- **Reflux:** Heat the reaction mixture to a gentle reflux (approx. 80°C) and maintain for 4-8 hours. Monitor the reaction progress by TLC or GC-MS.
- **Workup - Neutralization:** After cooling to room temperature, slowly pour the reaction mixture into a saturated aqueous solution of sodium bicarbonate to neutralize the sulfuric acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like diethyl ether or ethyl acetate (3x volumes).
- **Washing:** Combine the organic layers and wash with brine (saturated NaCl solution) to remove residual water and water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), then filter to remove the solid.
- **Purification:** Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude oil is then purified by vacuum distillation to yield pure **diethyl perfluoroadipate**.

Applications in Advanced Materials and Drug Discovery

The unique structure of **diethyl perfluoroadipate** makes it a valuable precursor in several high-technology fields.

- **Polymer Chemistry:** It is a key starting material for the synthesis of perfluoroadiponitrile, which is a monomer used to create thermally stable, chemically resistant heterocyclic

polymers and high-performance elastomers.[1] These materials are sought after in the aerospace, automotive, and chemical processing industries.

- **Drug Development:** While direct applications are not widely documented, the perfluorinated backbone is of great interest to medicinal chemists. Fluorine substitution can enhance metabolic stability, improve binding affinity, and alter the lipophilicity of drug candidates. **Diethyl perfluoroadipate** can serve as a scaffold or building block for creating novel, fluorinated bioactive molecules.

Safety, Handling, and Storage

While a specific, comprehensive safety data sheet (SDS) for **diethyl perfluoroadipate** was not available, safe handling procedures can be established based on its chemical class (fluorinated ester) and general laboratory safety principles.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, a lab coat, and nitrile gloves.[7]
- **Ventilation:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[7]
- **Fire Safety:** While not highly flammable, it should be kept away from open flames, sparks, and sources of high heat. In case of fire, use dry chemical, CO₂, or alcohol-resistant foam extinguishers.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from strong oxidizing agents.[7][8]
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.

Trustworthiness Directive: This safety information is for guidance only. Before handling **diethyl perfluoroadipate**, you are required to obtain and consult the official Safety Data Sheet (SDS) provided by the manufacturer.

Conclusion

Diethyl perfluoroadipate is a structurally distinct and synthetically valuable organofluorine compound. Its perfluorinated core, flanked by reactive ester groups, provides a unique combination of stability and functionality. Through a predictive analysis of its spectroscopic properties and a detailed examination of its synthesis, this guide has established a foundational understanding of its molecular structure. This knowledge is critical for its effective use as a precursor in the development of advanced materials and as a potential building block in medicinal chemistry, empowering researchers to leverage its unique properties in their scientific pursuits.

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- To cite this document: BenchChem. [Diethyl perfluoroadipate molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583755/docs#diethyl-perfluoroadipate-molecular-structure>]

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